

Isobutyl Propionate: A Technical Guide for the Fragrance and Perfume Industry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isobutyl propionate*

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An In-depth Analysis of its Physicochemical Properties, Olfactory Profile, and Application in Fragrance Compositions

Abstract

Isobutyl propionate, a carboxylic ester with the chemical formula $C_7H_{14}O_2$, is a significant aroma chemical in the fragrance and perfume industry.^{[1][2]} Its characteristic fruity, sweet, and rum-like aroma makes it a versatile ingredient in a wide array of fragrance compositions, particularly for imparting fruity and floral notes.^{[1][3][4]} This technical guide provides a comprehensive overview of **isobutyl propionate**, including its physicochemical properties, detailed olfactory profile, applications in perfumery, and relevant safety and regulatory information. The document also outlines detailed experimental protocols for the sensory and instrumental analysis of this fragrance ingredient, aimed at researchers, scientists, and professionals in the fragrance and flavor industry.

Introduction

Isobutyl propionate, also known as 2-methylpropyl propanoate, is an ester that occurs naturally in a variety of fruits and beverages, including grapes, apples, pears, and rum.^{[5][6]} Its pleasant and refined fruity aroma has led to its widespread use as a fragrance and flavoring agent.^{[1][2]} In perfumery, it is valued for its ability to add a fresh, sweet, and somewhat pungent nuance to fragrance compositions. This guide delves into the technical aspects of **isobutyl propionate**, offering a detailed resource for its effective and safe utilization in fragrance creation.

Physicochemical Properties

A clear, colorless to pale yellow liquid, **isobutyl propionate** possesses a distinct set of physical and chemical properties that are crucial for its handling and application in fragrance formulations.^{[5][6]} These properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ O ₂	[7]
Molecular Weight	130.19 g/mol	[2]
CAS Number	540-42-1	[6]
Appearance	Colorless to pale yellow liquid	[5][6]
Boiling Point	137 °C @ 760 mm Hg	
Melting Point	-71 °C	[3]
Density	0.869 g/cm ³ @ 25 °C	[8]
Vapor Pressure	6.47 mm/Hg @ 25 °C	[9]
Flash Point	86 °F (30 °C)	[5]
Solubility	Highly soluble in ethanol and ether; insoluble in water	[5]

Olfactory Profile and Applications

The olfactory characteristics of **isobutyl propionate** are central to its use in the fragrance industry. It is described as having a fruity, sweet, rummy, and pungent odor with a tropical nuance.^{[6][9]}

Odor and Taste Characteristics

Characteristic	Description	Reference
Odor Description	Fruity, sweet, rum-like, pungent, with bubble gum and tropical nuances.	[9]
Taste Description	Sweet, fruity, with notes of banana and tutti-frutti, and rummy undertones at 10 ppm.	[6][9]

Applications in Perfumery

Isobutyl propionate is utilized to impart a variety of fruity and sweet notes in fragrance compositions. Its versatility allows it to be used in:

- **Fruity Accords:** To enhance or create notes of apple, pear, and other non-citrus fruits.
- **Floral Compositions:** To add a fresh and fruity nuance to floral bouquets.
- **Gourmand Fragrances:** To contribute to sweet, edible-smelling accords.

The International Fragrance Association (IFRA) recommends a usage level of up to 6.0% in the final fragrance concentrate.[3]

Safety and Regulatory Information

Isobutyl propionate is generally considered safe for its intended use in fragrance compositions. A safety assessment conducted by the Research Institute for Fragrance Materials (RIFM) concluded that it does not pose a risk of genotoxicity.[10][11] For other toxicological endpoints, such as skin sensitization and reproductive toxicity, data from read-across analogs were used to support its safety.[10] It is important to handle **isobutyl propionate** with appropriate care, as it is a flammable liquid and vapor.[8]

Experimental Protocols

Gas Chromatography-Olfactometry (GC-O) for Odor Profile Analysis

GC-O is a powerful technique that combines the separation capabilities of gas chromatography with the sensitivity of the human nose as a detector to identify odor-active compounds in a sample.^{[10][12]}

Objective: To identify and characterize the specific odor nuances of **isobutyl propionate** in a fragrance mixture.

Methodology:

- Sample Preparation: Prepare a 1% solution of the fragrance oil containing **isobutyl propionate** in a suitable solvent like ethanol.
- Instrumentation: A gas chromatograph coupled with a mass spectrometer (MS) and an olfactometry port.
- GC-MS Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
 - Injector Temperature: 250 °C.
 - Oven Program: Start at 50 °C, hold for 2 minutes, then ramp up to 250 °C at a rate of 10 °C/min.
 - Carrier Gas: Helium at a constant flow rate.
 - MS Detector: Operated in full scan mode.
- Olfactometry Port: The effluent from the GC column is split between the MS detector and the olfactometry port. The olfactometry port is supplied with humidified air to prevent nasal dehydration of the assessor.
- Sensory Evaluation: A trained sensory panelist sniffs the effluent from the olfactometry port and records the odor descriptors and their intensity at specific retention times.
- Data Analysis: The data from the MS detector is used to identify the chemical compounds, while the olfactometry data provides the corresponding odor descriptions. This allows for the correlation of specific chemical components with their perceived aroma.

Descriptive Sensory Analysis of Isobutyl Propionate

Descriptive sensory analysis is used to provide a detailed profile of the fragrance's sensory characteristics.^[13]

Objective: To quantitatively describe the olfactory profile of **isobutyl propionate** at different concentrations.

Methodology:

- **Panelist Selection and Training:** Select a panel of 8-12 individuals screened for their olfactory acuity and ability to describe scents. Train the panelists on a lexicon of fragrance descriptors relevant to fruity and sweet aromas.
- **Sample Preparation:** Prepare solutions of **isobutyl propionate** in an odorless solvent (e.g., diethyl phthalate) at three different concentrations: 0.1%, 1%, and 5%.
- **Evaluation Procedure:**
 - Present the samples to the panelists in a randomized and blind manner.
 - Panelists dip a fragrance strip into each sample, wait for the solvent to evaporate, and then evaluate the odor.
 - Panelists rate the intensity of pre-defined sensory attributes (e.g., fruity, sweet, rum-like, pungent, chemical) on a structured scale (e.g., a 15-point intensity scale).
- **Data Analysis:** Analyze the data using statistical methods such as Analysis of Variance (ANOVA) to determine if there are significant differences in the perceived intensity of the attributes at different concentrations.

Triangle Test for Difference Evaluation

The triangle test is a discriminative sensory method used to determine if a detectable sensory difference exists between two samples.^{[4][9]}

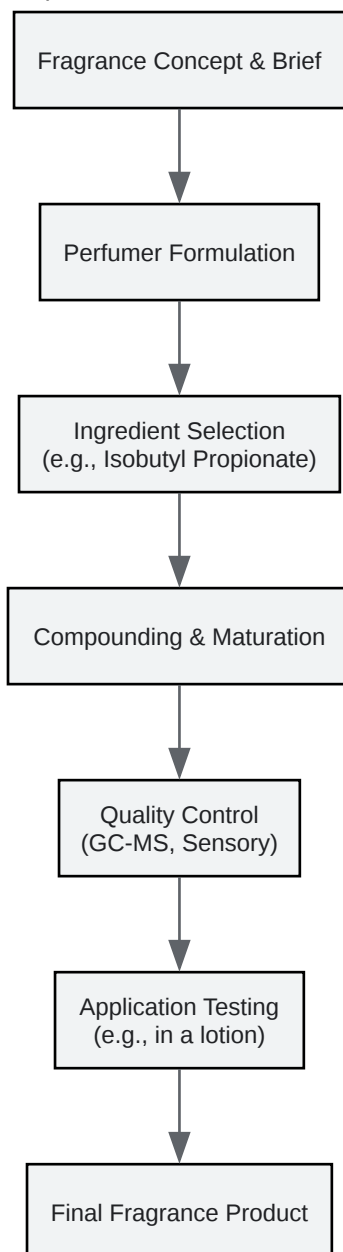
Objective: To determine if a change in the supplier or synthesis method of **isobutyl propionate** results in a perceivable difference in its odor profile.

Methodology:

- **Sample Preparation:** Prepare two samples of **isobutyl propionate** at the same concentration (e.g., 1% in ethanol): one from the standard supplier (A) and one from the new supplier (B).
- **Test Presentation:** Present three coded samples to each panelist, where two are identical and one is different (e.g., AAB, ABA, BAA, BBA, BAB, ABB). The order of presentation should be randomized for each panelist.
- **Evaluation:** Panelists are asked to identify the "odd" sample.
- **Data Analysis:** The number of correct identifications is compared to the number expected by chance (one-third). Statistical tables for the triangle test are used to determine if the difference between the samples is statistically significant.

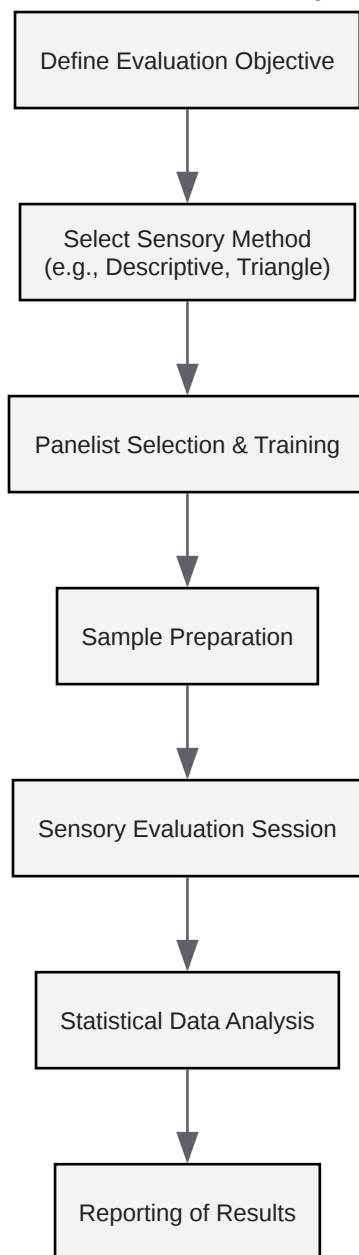
Visualization of Workflows and Relationships

Fragrance Development Workflow with Isobutyl Propionate

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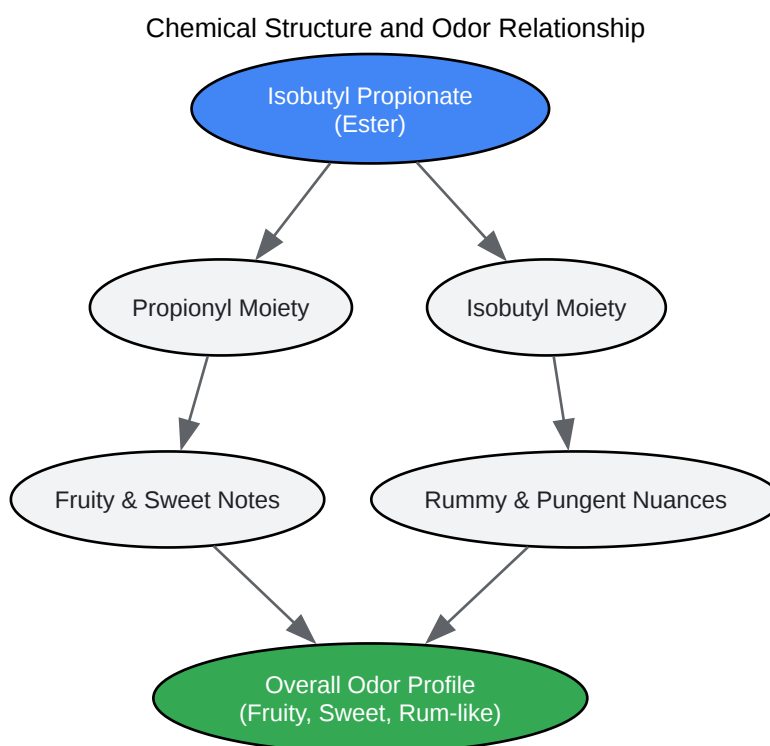
Caption: A simplified workflow for the development of a fragrance incorporating **isobutyl propionate**.

Sensory Evaluation Workflow for a Fragrance Ingredient



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Caption: A generalized workflow for the sensory evaluation of a fragrance ingredient like **isobutyl propionate**.



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Caption: A diagram illustrating the relationship between the chemical structure of **isobutyl propionate** and its resulting odor profile.

Conclusion

Isobutyl propionate is a valuable and versatile aroma chemical for the fragrance and perfume industry. Its well-defined fruity and sweet olfactory profile, combined with a good understanding of its physicochemical properties and safety, allows for its effective use in a wide range of applications. The implementation of robust analytical and sensory evaluation protocols is essential to ensure the quality and consistency of this important fragrance ingredient. This guide provides a foundational technical resource for professionals engaged in the creation and development of fragrances.

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- To cite this document: BenchChem. [Isobutyl Propionate: A Technical Guide for the Fragrance and Perfume Industry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201936#use-of-isobutyl-propionate-in-the-fragrance-and-perfume-industry]

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